

Commercial Suppliers and Technical Guide for High-Purity 2,4-Diiodoaniline

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Compound of Interest

Compound Name: 2,4-Diiodoaniline

Cat. No.: B1347260

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of high-purity **2,4-diiodoaniline**, a key intermediate in pharmaceutical synthesis and drug discovery. This document details commercially available sources, presents key quantitative data in a structured format, outlines experimental protocols for its synthesis and purification, and visualizes a representative synthetic workflow and a relevant biological signaling pathway.

Commercial Suppliers of 2,4-Diiodoaniline

High-purity **2,4-diiodoaniline** is available from a range of commercial chemical suppliers. Researchers should always refer to the supplier's Certificate of Analysis for lot-specific data.

| Supplier | CAS Number | Molecular Formula | Molecular Weight (g/mol) | Purity | Notes |
|--------------------------|------------|--|----------------------------|---------------|---|
| Santa Cruz Biotechnology | 533-70-0 | C ₆ H ₅ I ₂ N | 344.92 | Varies by lot | Classified as a Dangerous Good for transport. For Research Use Only.[1] |
| ChemicalBook | 533-70-0 | C ₆ H ₅ I ₂ N | 344.92 | Varies | Lists various manufacturers and suppliers, primarily in China.[2] |
| PubChem | 533-70-0 | C ₆ H ₅ I ₂ N | 344.92 | Varies | Provides a list of chemical vendors.[3] |
| BLD Pharm | 533-70-0 | C ₆ H ₅ I ₂ N | 344.92 | Varies | - |

This table is not exhaustive and represents a selection of suppliers identified. Purity levels and availability are subject to change. It is recommended to contact suppliers directly for the most current information.

Experimental Protocols

The following protocols are adapted from established methods for the synthesis and purification of iodoanilines and can be applied to **2,4-diiodoaniline**.

Synthesis of 2,4-Diiodoaniline via Electrophilic Iodination of Aniline

This method involves the direct iodination of aniline. The reaction stoichiometry and conditions can be adjusted to favor the formation of the di-iodinated product.

Materials:

- Aniline
- Iodine
- Hydrogen Peroxide (30%)
- Water
- Sodium sulfite
- Appropriate reaction vessel (e.g., four-neck flask)
- Stirring apparatus
- Cooling bath

Procedure:

- In a suitable reaction vessel, charge aniline and water.
- With stirring, slowly add elemental iodine to the mixture to form a solution.
- Cool the resulting solution to a temperature between 0-20 °C using a cooling bath.
- Slowly add 30% hydrogen peroxide dropwise to the cooled solution. The hydrogen peroxide serves to oxidize the hydrogen iodide byproduct back to iodine, which can then react with aniline.
- Monitor the reaction progress by a suitable analytical method (e.g., TLC or GC-MS) to confirm the consumption of aniline and the formation of **2,4-diiodoaniline**. A patent for the synthesis of p-iodoaniline notes the formation of **2,4-diiodoaniline** as a byproduct under similar conditions[4].

- Upon completion of the reaction, add a solution of sodium sulfite to quench any unreacted iodine.
- The crude **2,4-diiodoaniline** will precipitate as a solid. Collect the solid by suction filtration.
- The crude product can then be purified by recrystallization or column chromatography.

Purification of 2,4-Diiodoaniline by Recrystallization

Recrystallization is a common method for purifying crude solid products.

Materials:

- Crude **2,4-diiodoaniline**
- Suitable solvent or solvent system (e.g., benzene/petroleum ether, hexane, or ethanol)
- Erlenmeyer flask
- Heating apparatus (e.g., hot plate)
- Filtration apparatus (e.g., Buchner funnel)
- Cooling bath (e.g., ice-water bath)

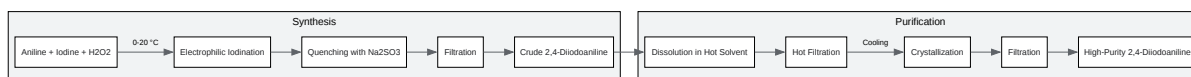
Procedure:

- In a fume hood, dissolve the crude **2,4-diiodoaniline** in a minimal amount of a suitable hot solvent in an Erlenmeyer flask.
- If the solution is colored, a small amount of activated charcoal can be added to the hot solution to adsorb colored impurities.
- Perform a hot filtration to remove any insoluble impurities and the activated charcoal (if used). It is crucial to keep the solution and filtration apparatus hot to prevent premature crystallization.
- Allow the filtrate to cool slowly to room temperature to promote the formation of well-defined crystals.

- Further cooling in an ice bath can maximize the yield of the purified crystals.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of the cold recrystallization solvent to remove any remaining impurities.
- Dry the crystals under vacuum to remove any residual solvent. The purity of the recrystallized product can be assessed by measuring its melting point and by analytical techniques such as TLC or NMR.

Visualizations

Synthetic Workflow for 2,4-Diiodoaniline

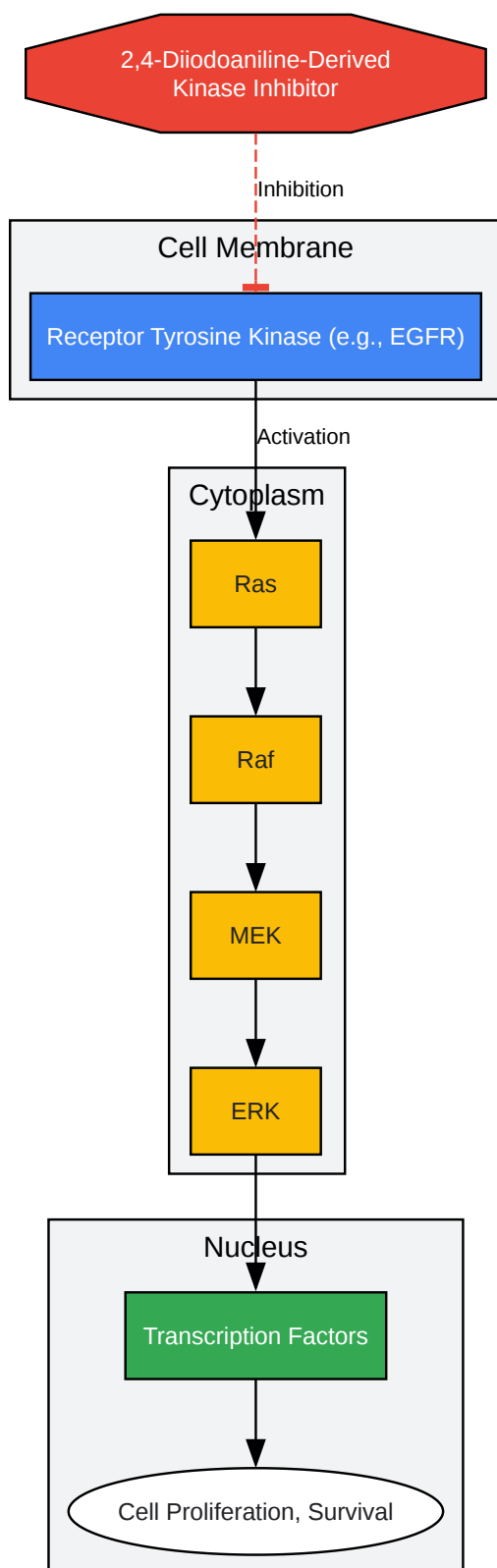


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Caption: A generalized workflow for the synthesis and purification of **2,4-diiodoaniline**.

Hypothetical Signaling Pathway Inhibition

Aniline derivatives, including iodoanilines, are important scaffolds in the development of kinase inhibitors for cancer therapy. These inhibitors often target signaling pathways that are hyperactivated in cancer cells.



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